

# A Technical Guide to the Physical and Chemical Properties of Nickel-59

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nickel-59

Cat. No.: B076431

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Nickel-59** ( $^{59}\text{Ni}$ ) is a long-lived radionuclide of significant interest in various scientific and technical fields, including nuclear waste management, geochemistry, and potentially as a tracer in biomedical research. This guide provides an in-depth overview of the core physical and chemical properties of  $^{59}\text{Ni}$ , methodologies for its characterization, and its relevance in biological systems and drug development.

## Physical Properties of Nickel-59

**Nickel-59** is a synthetic radioisotope of nickel. Its key physical characteristics are summarized in the table below.

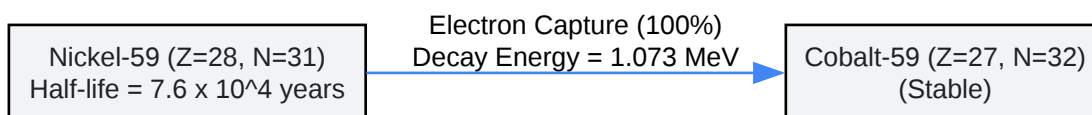
Property	Value	References
Atomic Number (Z)	28	[1]
Mass Number (A)	59	[1]
Neutron Number (N)	31	[1]
Isotopic Mass	58.93434544(38) u	[1]
Half-Life ( $T_{1/2}$ )	$7.6(5) \times 10^4$ years	[1]
Other reported values: 75,000 years, 80,000 years	[2][3]	
Decay Mode	Electron Capture (EC) to Cobalt-59 ( $^{59}\text{Co}$ )	[4]
Decay Energy (Q)	1.07276 (19) MeV	[4]
Specific Activity	$3.00 \times 10^9$ Bq/g (0.0811 Ci/g)	[1]
Nuclear Spin and Parity	3/2-	[1]

## Radioactive Decay of Nickel-59

**Nickel-59** decays exclusively by electron capture to the stable isotope Cobalt-59 ( $^{59}\text{Co}$ ). In this process, an inner atomic electron is captured by a proton in the nucleus, forming a neutron and emitting a neutrino. The decay process results in the emission of characteristic X-rays and Auger electrons from the daughter atom, Cobalt-59, as the electron shell reorganizes. A very small fraction of decays can also occur via positron emission ( $\beta^+$ ). [1]

## Decay Scheme

The decay of **Nickel-59** proceeds directly to the ground state of Cobalt-59.



[Click to download full resolution via product page](#)

## Decay scheme of Nickel-59.

## Chemical Properties of Nickel-59

The chemical behavior of **Nickel-59** is identical to that of stable nickel isotopes. Nickel is a transition metal that typically exists in the +2 oxidation state in aqueous solutions. It can form a variety of coordination complexes with various ligands.

Property	Description
Oxidation States	Predominantly +2; also 0, +1, +3, and +4
Aqueous Chemistry	In aqueous solution, $\text{Ni}^{2+}$ exists as the green hexaaquanickel(II) ion, $[\text{Ni}(\text{H}_2\text{O})_6]^{2+}$ .
Complex Formation	Forms stable complexes with a wide range of ligands, including ammonia, cyanide, and organic chelating agents like ethylenediaminetetraacetic acid (EDTA) and dimethylglyoxime (DMG). The reaction with DMG is highly specific and is often used for the gravimetric and spectrophotometric determination of nickel.[5]
Redox Chemistry	The $\text{Ni}^{2+}/\text{Ni}$ redox potential is -0.25 V, indicating it is a moderately reactive metal.

## Experimental Protocols

### Determination of Nickel-59 Activity

#### 1. Liquid Scintillation Counting (LSC)

Liquid scintillation counting is a common technique for quantifying the low-energy electrons and X-rays emitted during the decay of **Nickel-59**.

- Sample Preparation:
  - A known quantity of the sample containing **Nickel-59** is dissolved, often through acid digestion.

- Nickel is chemically separated from interfering radionuclides. A common method involves precipitation with dimethylglyoxime (DMG) after masking other metals with citrate or tartrate.[6] Iron hydroxides can be used as a scavenger to remove many interfering impurities.[6]
- The purified nickel precipitate (e.g., nickel dimethylglyoximate) is dissolved in a small amount of acid.
- The acidic solution containing the purified **Nickel-59** is mixed with a liquid scintillation cocktail in a vial.
- Measurement:
  - The vial is placed in a liquid scintillation counter.
  - The instrument detects the photons produced by the interaction of the emitted radiation with the scintillator.
  - The activity of **Nickel-59** is determined by comparing the sample's count rate to that of a known **Nickel-59** standard.

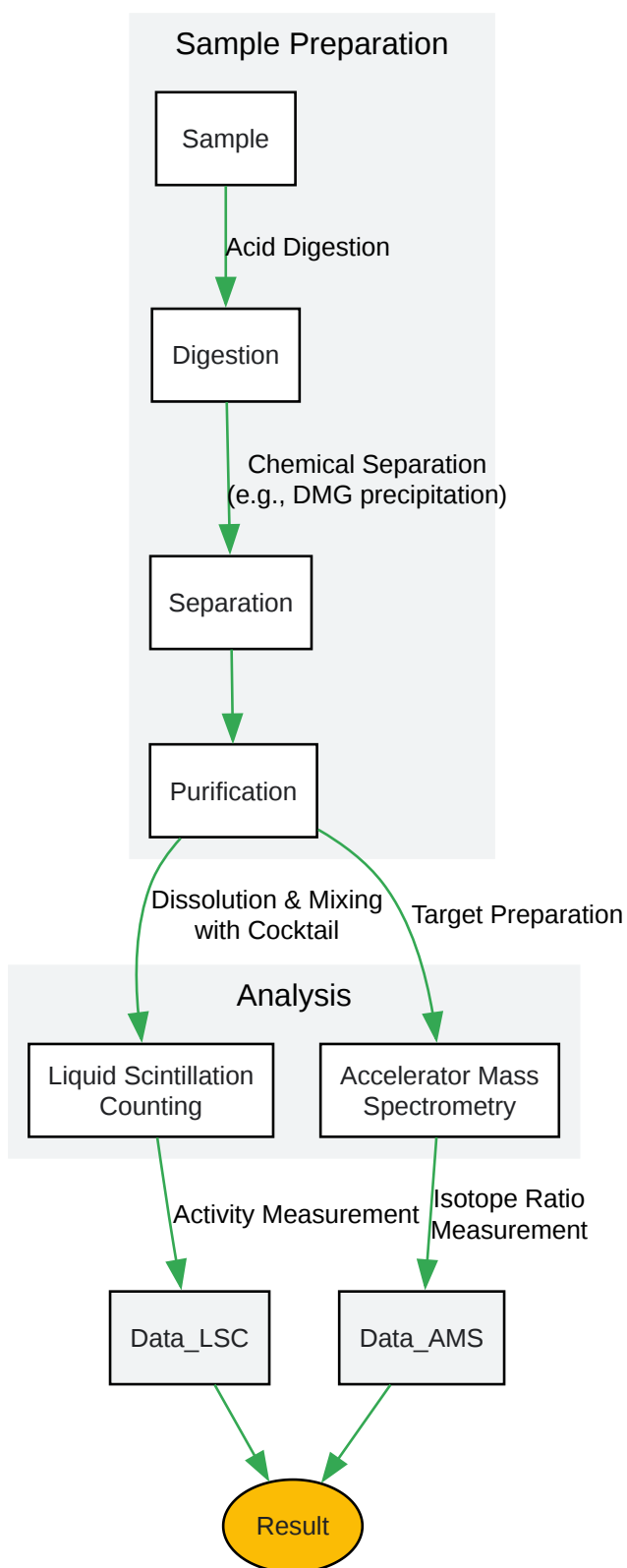
## 2. Accelerator Mass Spectrometry (AMS)

AMS is an ultra-sensitive technique for measuring long-lived radionuclides like **Nickel-59**, particularly at very low concentrations.

- Sample Preparation:
  - The sample is processed to extract and purify nickel, similar to the preparation for LSC.
  - The purified nickel is converted into a solid target material suitable for the ion source of the accelerator.
- Measurement:
  - The nickel target is sputtered to produce a beam of negative ions.
  - These ions are accelerated to high energies in a tandem accelerator.

- At the accelerator's terminal, the ions pass through a stripper (a thin foil or gas), which removes multiple electrons, destroying molecular isobars.
- The resulting highly charged positive ions are further accelerated and then separated by mass and energy using magnetic and electrostatic analyzers.
- A particle detector counts the individual  $^{59}\text{Ni}$  ions. The ratio of  $^{59}\text{Ni}$  to a stable nickel isotope (e.g.,  $^{58}\text{Ni}$ ) is measured to determine the  $^{59}\text{Ni}$  concentration.

## Experimental Workflow for Nickel-59 Determination



[Click to download full resolution via product page](#)

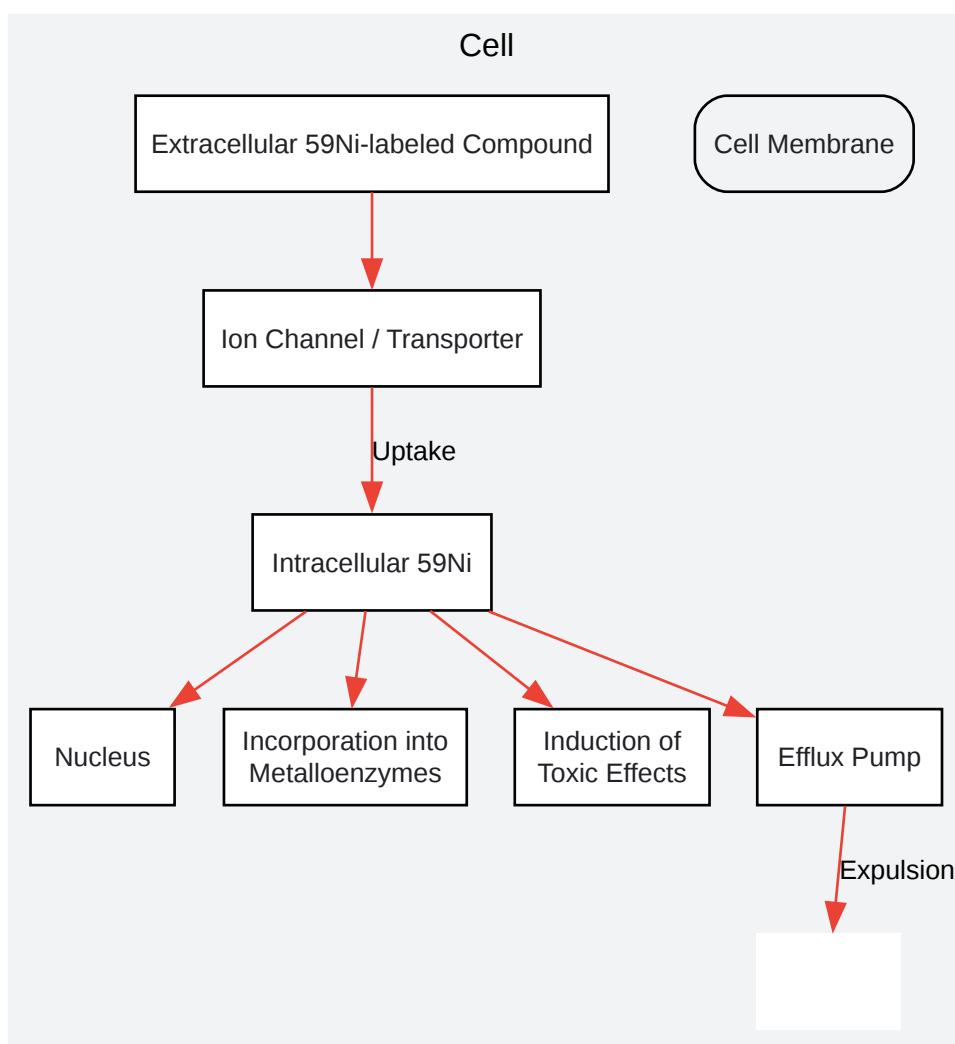
**Workflow for Nickel-59 analysis.**

## Nickel-59 in Biological Systems and Drug Development

While stable nickel is a known cofactor for several enzymes, the use of radioactive nickel isotopes like **Nickel-59** as tracers in biomedical research is less common than for other elements. However, the principles of using radiotracers can be applied to study the kinetics, distribution, and cellular uptake of nickel. Nickel-63, with its shorter half-life and beta emission, has been more frequently used in such studies.<sup>[7]</sup><sup>[8]</sup> The findings from these studies can largely be extrapolated to **Nickel-59**, keeping in mind the differences in their radioactive properties.

### Cellular Uptake and Transport of Nickel

Nickel ions are transported into cells through various mechanisms, including ion channels and transporters.<sup>[9]</sup> The intracellular fate of nickel is of interest due to its essential role at low concentrations and its toxicity and carcinogenicity at higher concentrations.<sup>[10]</sup> Radiolabeled nickel, such as  $^{59}\text{Ni}$ , can be used to trace these processes.



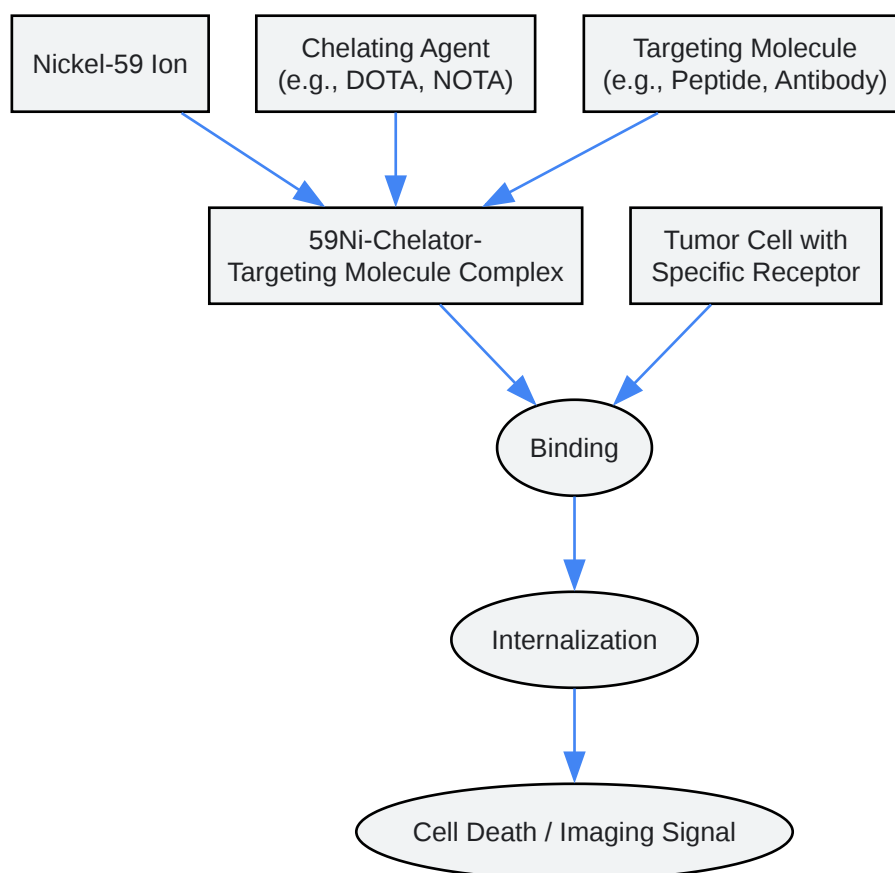
[Click to download full resolution via product page](#)

### Cellular transport of Nickel-59.

## Potential Application in Targeted Drug Delivery

The ability of chelating agents to bind nickel with high affinity can be exploited in drug development. A therapeutic or imaging agent could be linked to a nickel-chelating moiety. This conjugate could then be complexed with a nickel radionuclide like  $^{59}\text{Ni}$ . If the targeting molecule selectively binds to cancer cells, this approach could be used for targeted radiotherapy or imaging.





[Click to download full resolution via product page](#)

### Targeted drug delivery with Nickel-59.

## Conclusion

**Nickel-59** possesses a unique combination of a long half-life and decay via electron capture, making it a valuable tool in various scientific disciplines. While its application in drug development and the life sciences is not as established as that of other radionuclides, its properties offer potential for use as a long-term tracer in studies of nickel biochemistry, toxicology, and in the development of novel targeted therapeutic and diagnostic agents. The methodologies for its detection and quantification are well-established, providing a solid foundation for future research in these areas.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Nickel-59 - isotopic data and properties [chemlin.org]
- 2. hpschapters.org [hpschapters.org]
- 3. USGS -- Isotope Tracers -- Resources [wwwrcamnl.wr.usgs.gov]
- 4. Inhb.fr [Inhb.fr]
- 5. Nickel chelation therapy as an approach to combat multi-drug resistant enteric pathogens - PMC [pmc.ncbi.nlm.nih.gov]
- 6. NEMI Method Summary - CHEM-TP-Ni.1 [nemi.gov]
- 7. Distribution and clearance of  $^{63}\text{Ni}$  administered as  $^{63}\text{NiCl}_2$  in the rat: intratracheal study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Distribution and excretion of nickel-63 administered intravenously to rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Elucidating the mechanisms of nickel compound uptake: A review of particulate and nano-nickel endocytosis and toxicity - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Fluorescent tracking of nickel ions in human cultured cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to the Physical and Chemical Properties of Nickel-59]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076431#physical-and-chemical-properties-of-nickel-59]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)